

Eicosyltriethylammonium Bromide: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Eicosyltriethylammonium bromide*

CAS No.: 75222-49-0

Cat. No.: B562210

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An enigma in the world of quaternary ammonium salts, **Eicosyltriethylammonium Bromide** remains a compound of limited public scientific discourse. Despite its commercial availability and presumed utility in organic synthesis, a detailed historical account of its discovery and a comprehensive body of research outlining its specific properties and applications are conspicuously absent from readily accessible scientific literature.

This technical guide aims to consolidate the available information on **Eicosyltriethylammonium bromide**, focusing on its fundamental chemical identity and the general context of the broader class of quaternary ammonium salts (QAS) to which it belongs. However, the lack of specific research on this compound precludes a detailed discussion of its history, experimental protocols for its synthesis and use, and any associated biological signaling pathways.

Core Chemical Identity

Eicosyltriethylammonium bromide is a quaternary ammonium salt. These compounds are characterized by a central, positively charged nitrogen atom covalently bonded to four organic groups. In the case of **Eicosyltriethylammonium bromide**, these groups are one eicosyl

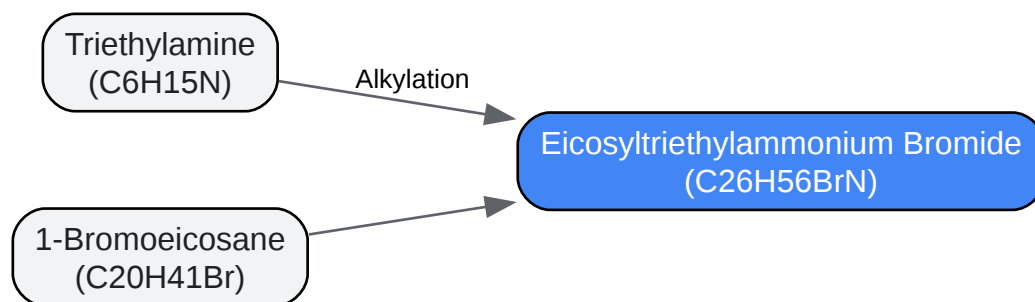
group (a 20-carbon alkyl chain) and three ethyl groups. The positive charge of the quaternary ammonium cation is balanced by a bromide anion.

Property	Value	Source
CAS Number	75222-49-0	[1]
Molecular Formula	C ₂₆ H ₅₆ BrN	[1]
Molecular Weight	462.65 g/mol	[1]
Synonyms	N,N,N-Triethyl-1-eicosanaminium bromide, n-Eicosyltriethylammonium Bromide	[1]

General Synthesis of Quaternary Ammonium Salts

While a specific, detailed protocol for the synthesis of **Eicosyltriethylammonium bromide** has not been identified in the reviewed literature, the general method for preparing such compounds is well-established and known as the Menshutkin reaction.[2][3] This reaction involves the alkylation of a tertiary amine with an alkyl halide.

A plausible synthetic route for **Eicosyltriethylammonium bromide** would involve the reaction of triethylamine with 1-bromoeicosane.



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Figure 1: Plausible synthetic pathway for **Eicosyltriethylammonium Bromide**.

General Experimental Protocol for Menshutkin Reaction (Illustrative):

- **Reactant Preparation:** Equimolar amounts of the tertiary amine (e.g., triethylamine) and the alkyl halide (e.g., 1-bromoeicosane) are dissolved in a suitable solvent. The choice of solvent can influence the reaction rate and yield.^[3]
- **Reaction Conditions:** The reaction mixture is typically stirred at a specific temperature for a set period. The optimal temperature and reaction time vary depending on the specific reactants.^[3]
- **Product Isolation and Purification:** Upon completion of the reaction, the quaternary ammonium salt product may precipitate out of the solution, or the solvent may be removed under reduced pressure. The crude product is then often purified by recrystallization from an appropriate solvent system to yield the final, pure compound.^[3]

Potential Applications and Biological Activity

While specific applications for **Eicosyltriethylammonium bromide** are not detailed in the available literature beyond a general mention of its use in "organic synthesis," the broader class of long-chain quaternary ammonium salts possesses a wide range of applications.^[1] These are primarily driven by their surfactant properties and antimicrobial activity.

Long-chain QAS are known to have disruptive effects on microbial cell membranes, leading to their use as disinfectants and antiseptics. The length of the alkyl chain is a critical determinant of their biological activity.

Due to the lack of specific studies on **Eicosyltriethylammonium bromide**, it is not possible to create diagrams of any signaling pathways it might be involved in.

Conclusion

The discovery and historical development of **Eicosyltriethylammonium bromide** remain obscure. While its chemical structure places it within the well-studied class of quaternary ammonium salts, a specific body of research dedicated to this particular compound is not readily available. The information presented here is based on general chemical principles and data from chemical suppliers. Further research is needed to elucidate the specific synthesis, properties, and potential applications of **Eicosyltriethylammonium bromide**, which would be of significant interest to researchers and professionals in organic chemistry and drug

development. Without such dedicated studies, a more in-depth technical guide is not feasible at this time.

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